

Personal protective equipment for handling Cycloguanil hydrochloride

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Compound of Interest

Compound Name: Cycloguanil hydrochloride

Cat. No.: B7737508

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Essential Safety and Handling Guide for Cycloguanil Hydrochloride

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Cycloguanil hydrochloride**. It is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

Cycloguanil hydrochloride is a pharmaceutically active ingredient classified as toxic.[1] It is a moderate to severe irritant to the skin and eyes, causing serious eye irritation.[1][2][3] The substance is harmful if swallowed and is considered a poison by subcutaneous, intravenous, and intraperitoneal routes.[3][4] When heated to decomposition, it can emit toxic fumes containing nitrogen oxides and hydrogen chloride.[3]

Quantitative Safety and Storage Data

Parameter	Value	Species	Reference
Acute Toxicity (LD50)	54 mg/kg	Mouse (Intraperitoneal)	[2]
Storage (Solid Powder)	4°C (Short-term)	N/A	[5]
-20°C (3 years)	N/A	[6]	
Storage (In Solvent)	-20°C (1 month)	N/A	[5][7]
-80°C (6 months - 1 year)	N/A	[5][6][7]	
Solubility in DMSO	20 mg/mL to 62.5 mg/mL	N/A	[5][6][7]
Solubility in H ₂ O	5 mg/mL to 25 mg/mL	N/A	[5][6][7]

Personal Protective Equipment (PPE)

Handling of **Cycloguanil hydrochloride** should only be performed by personnel trained and familiar with handling potent active pharmaceutical ingredients.[1] A risk assessment should be conducted to determine the appropriate level of PPE required.[8][9]

Recommended PPE for Handling **Cycloguanil Hydrochloride**

Body Part	Required PPE	Standard/Specification	Notes
Respiratory	NIOSH/MSHA-approved respirator (e.g., N95 or N100)	NIOSH Certified	Required when there is a risk of generating airborne powder or aerosols.[1][10]
Hands	Two pairs of chemical-resistant, powder-free, disposable chemotherapy gloves	ASTM D6978	Inner glove should be tucked under the gown cuff, and the outer glove should be pulled over the cuff.[8][9][11]
Eyes/Face	Chemical safety goggles and a face shield	CSA Standard Z94.3	A full face shield is strongly recommended when there is any risk of splashing.[1][10]
Body	Disposable, long-sleeved gown resistant to hazardous drug permeability	Polyethylene-coated polypropylene or similar laminate material	Gowns must not be reused.[8][9] Cloth lab coats are not suitable.[9]
Head/Feet	Disposable head, hair, and shoe covers	N/A	Recommended to prevent contamination of personal clothing and work areas.[9][11]

Operational Plans: Handling, Storage, and Disposal

Safe Handling Protocol

- Preparation: Work within a designated area, such as a chemical fume hood or a biological safety cabinet, especially when handling the solid powder to prevent inhalation.[4]
- Personal Protection: Before handling, don all required PPE as specified in the table above.

- Procedure: Avoid actions that could generate dust or aerosols.[4] When weighing or transferring the powder, use appropriate tools and techniques to minimize dispersal.
- Post-Handling: After handling, carefully remove and dispose of all disposable PPE in a designated hazardous waste container.[4][8] Thoroughly wash hands and any exposed skin with soap and water.[2][3]

Storage Plan

- Container: Keep the container tightly sealed.[4]
- Conditions: Store in a cool, well-ventilated area, protected from light and heat.[1][4] For specific temperature requirements, refer to the quantitative data table.
- Incompatibilities: Avoid strong oxidizing agents.[1]

Disposal Plan

- Waste Classification: **Cycloguanil hydrochloride** and any contaminated materials (e.g., gloves, gowns, labware) must be treated as hazardous waste.
- Collection: Collect waste in approved, properly labeled hazardous waste containers.
- Disposal Method: Disposal must be carried out in accordance with all applicable federal, state, and local regulations.[1][4] Do not dispose of with household garbage or allow the product to reach any sewage system.[2] Engage a licensed chemical waste management company for final disposal.

Emergency Procedures

Accidental Release or Spill

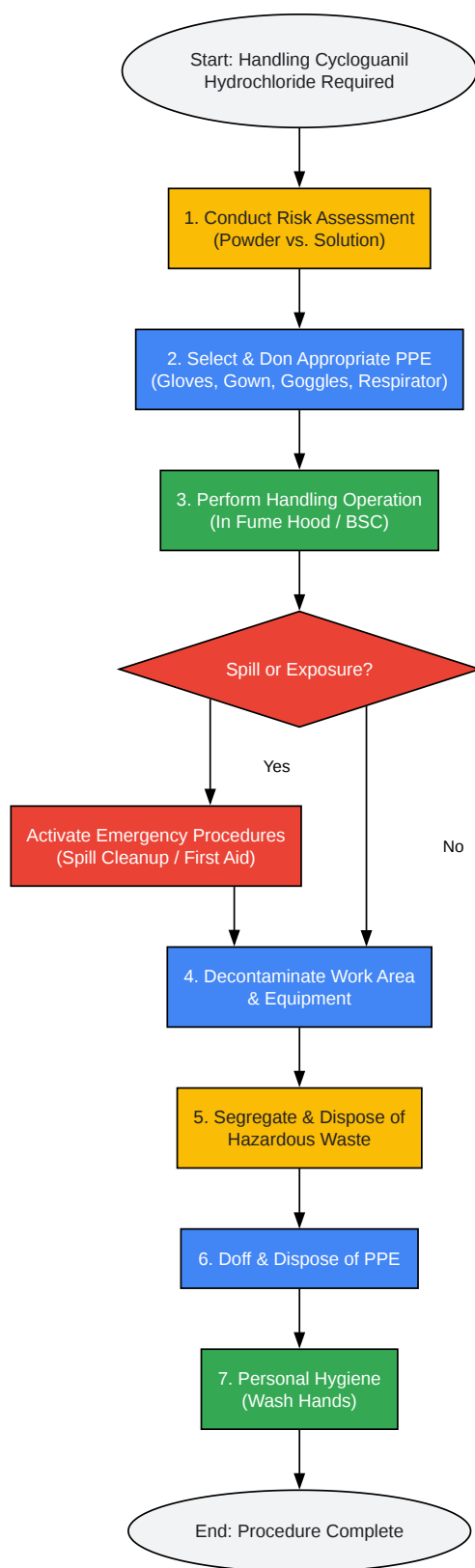
- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Don full PPE, including a self-contained breathing apparatus if the spill is large or generates significant dust.[1]

- Contain: Prevent further leakage or spillage. Keep the product away from drains and water courses.[4]
- Clean-up: Absorb the spill with an inert, liquid-binding material such as diatomite or universal binders.[4] Place the contaminated material into a sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area and any contaminated equipment by scrubbing with alcohol.[4]

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[2][4] Seek immediate medical attention.[4]
Skin Contact	Remove contaminated clothing immediately. Rinse the affected skin area thoroughly with large amounts of water.[4] Call a physician if irritation develops.
Inhalation	Move the individual to fresh air immediately.[4] If breathing is difficult, provide respiratory support. Seek medical attention.
Ingestion	Do NOT induce vomiting.[4] Wash out the mouth with water.[4] Call a physician or poison control center immediately.[4]

Cycloguanil Hydrochloride Handling Workflow



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Caption: Workflow for the safe handling of **Cycloguanil hydrochloride**.

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